

# Application Notes and Protocols for Capmatinib Dihydrochloride Stock Solutions

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## Compound of Interest

Compound Name: *Capmatinib dihydrochloride*

Cat. No.: *B3026971*

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These application notes provide detailed protocols and storage conditions for **Capmatinib dihydrochloride** stock solutions to ensure their stability and efficacy in research settings.

**Capmatinib dihydrochloride** is a potent and selective inhibitor of the c-MET receptor tyrosine kinase.[1][2] The c-MET signaling pathway plays a crucial role in cell proliferation, survival, migration, and angiogenesis.[1] Dysregulation of this pathway is implicated in various cancers. Accurate and reproducible experimental results rely on the correct preparation and storage of **Capmatinib dihydrochloride** stock solutions.

## Data Presentation: Storage and Solubility

Proper storage of **Capmatinib dihydrochloride** stock solutions is critical to maintain their chemical integrity and biological activity. The following tables summarize the recommended storage conditions for both the solid compound and prepared stock solutions.

Table 1: Storage Conditions for **Capmatinib Dihydrochloride** (Solid Powder)

Condition	Temperature	Duration	Additional Notes
Short-term	0 - 4 °C	Days to weeks	Store in a dry, dark place.[3]
Long-term	-20 °C	Months to years	Store in a dry, dark place for optimal stability.[3]

Table 2: Storage Conditions for **Capmatinib Dihydrochloride** Stock Solutions in Solvent

Solvent	Storage Temperature	Duration	Recommendations
DMSO	-80 °C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[4]
DMSO	4 °C	Up to 1 week	For short-term use.[4]

Table 3: Solubility of **Capmatinib Dihydrochloride**

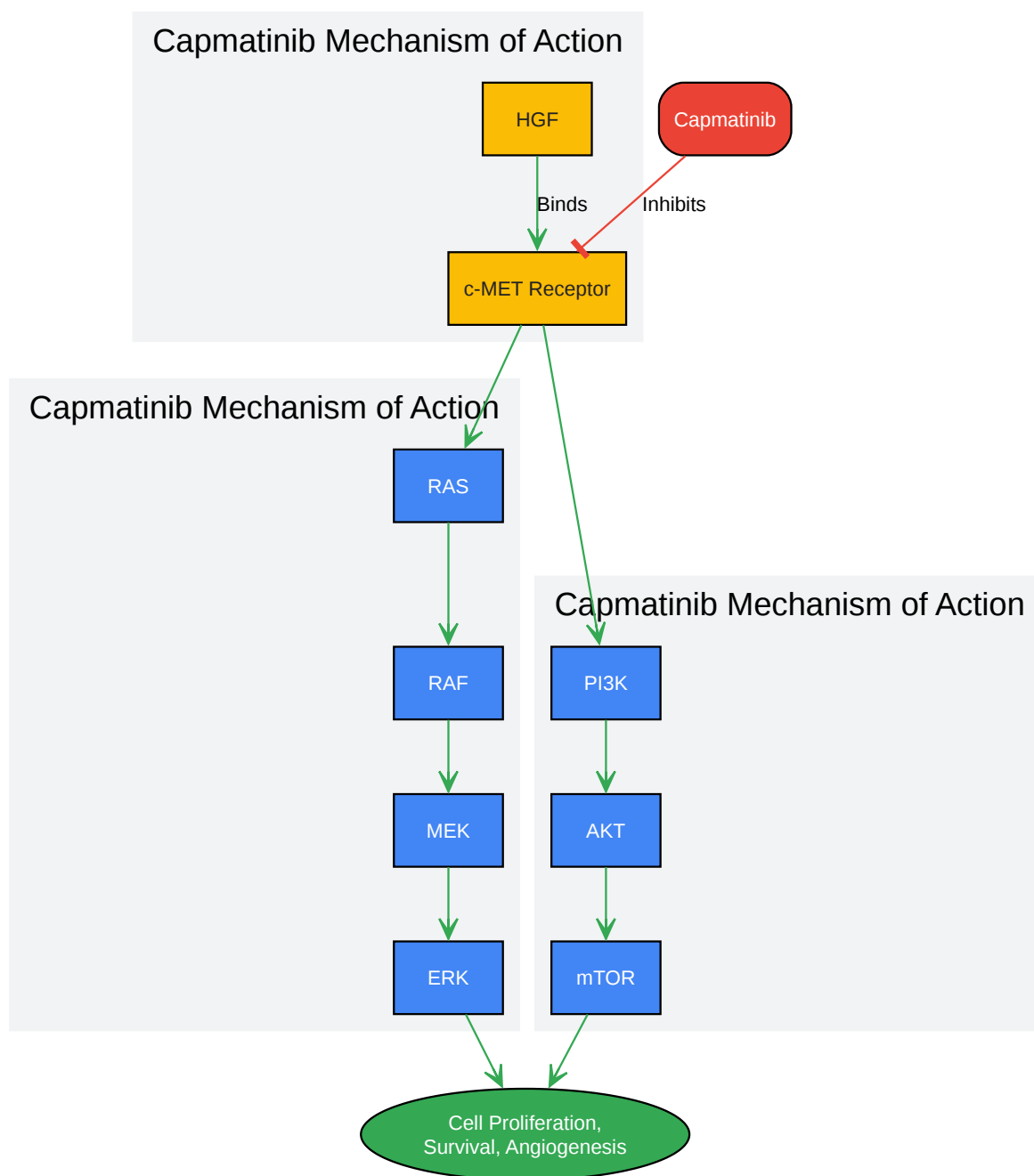
Solvent	Solubility	Notes
DMSO	30 mg/mL (59.6 mM)	Sonication is recommended to aid dissolution.[4]
Water	3.33 mg/mL (6.62 mM)	Ultrasonic treatment is needed for dissolution.[5]
In Vivo Formulation (10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline)	2 mg/mL (3.97 mM)	Sonication is recommended. Prepare fresh for in vivo experiments.[4][5]

## Signaling Pathway

Capmatinib is a selective inhibitor of the c-MET (hepatocyte growth factor receptor) tyrosine kinase.[2] The binding of its ligand, hepatocyte growth factor (HGF), to the c-MET receptor

leads to autophosphorylation and activation of downstream signaling pathways, including the RAS/MAPK and PI3K/AKT pathways. These pathways are crucial for cell growth, proliferation, and survival. By inhibiting c-MET, Capmatinib effectively blocks these downstream signals, leading to an anti-tumor effect in cancers with c-MET dysregulation.[5]

## Capmatinib Mechanism of Action

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Caption: Capmatinib inhibits the c-MET signaling pathway.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **Capmatinib Dihydrochloride** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Capmatinib dihydrochloride** in DMSO.

#### Materials:

- **Capmatinib dihydrochloride** (powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated precision balance
- Pipettes and sterile filter tips

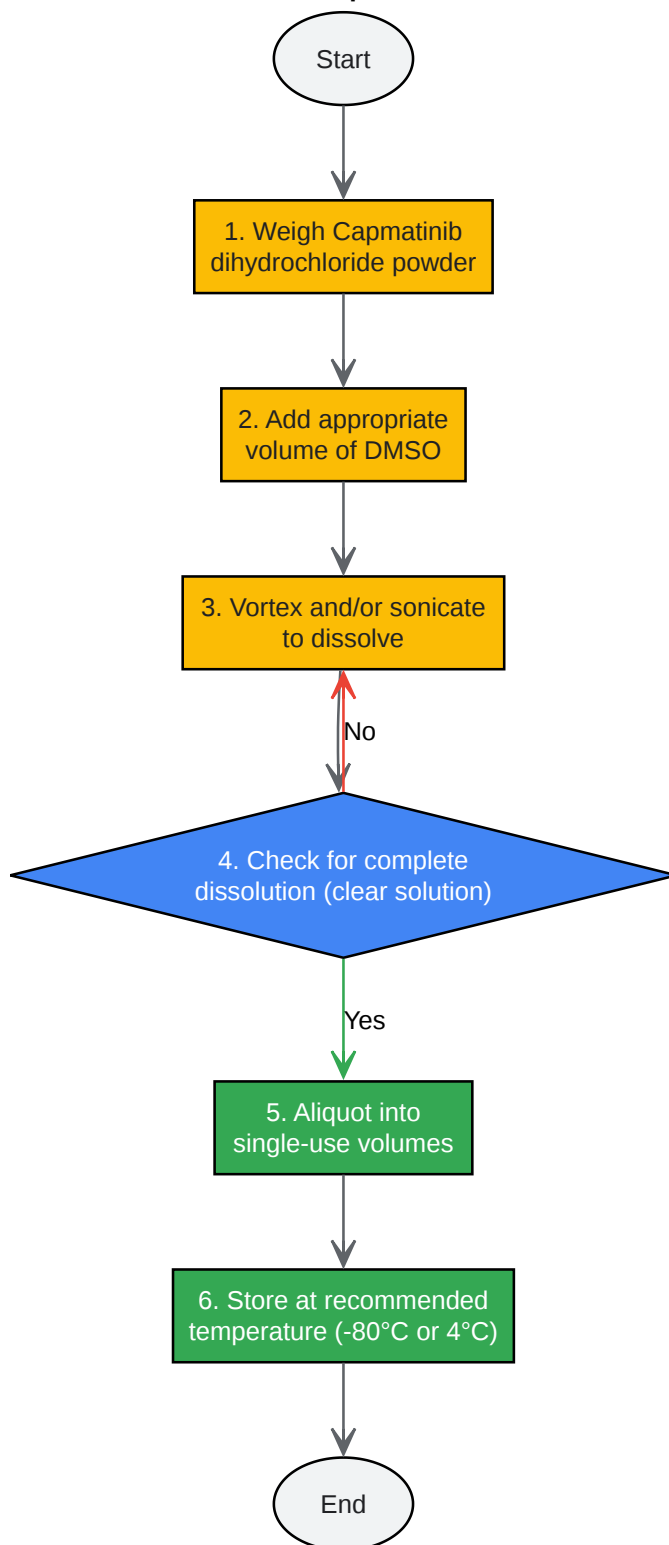
#### Procedure:

- **Pre-warming of Solvent:** Allow the anhydrous DMSO to come to room temperature before opening to prevent moisture condensation.
- **Weighing the Compound:** Accurately weigh the required amount of **Capmatinib dihydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 503.36 g/mol ), weigh out 5.03 mg of the compound.
- **Dissolution:**
  - Add the weighed **Capmatinib dihydrochloride** to a sterile microcentrifuge tube.
  - Add the calculated volume of DMSO to the tube.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.

- If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.[\[4\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile microcentrifuge tubes.[\[4\]](#)[\[5\]](#)
- Storage:
  - For long-term storage (up to 1 year), store the aliquots at  $-80^{\circ}\text{C}$ .[\[4\]](#)
  - For short-term storage (up to 1 week), aliquots can be stored at  $4^{\circ}\text{C}$ .[\[4\]](#)

Note on DMSO Concentration in Cell Culture: When using the stock solution in cell-based assays, ensure the final concentration of DMSO in the culture medium does not exceed 0.1%. If a higher concentration is necessary, a solvent control should be included in the experiment to assess any potential effects of DMSO on the cells.[\[4\]](#)

## Stock Solution Preparation Workflow



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Caption: Workflow for preparing Capmatinib stock solution.

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